

Personal protective equipment for handling 4-Fluorobenzhydrol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Fluorobenzhydrol

Cat. No.: B154427

[Get Quote](#)

Essential Safety and Handling Guide for 4-Fluorobenzhydrol

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **4-Fluorobenzhydrol**, including operational and disposal plans, to foster a secure laboratory environment.

Chemical Profile:

- Chemical Name: **4-Fluorobenzhydrol**
- CAS Number: 365-22-0
- Molecular Formula: C₁₃H₁₁FO
- Molecular Weight: 202.23 g/mol

Hazard Identification: Based on data from similar compounds such as Benzhydrol and 4,4'-Difluorobenzhydrol, **4-Fluorobenzhydrol** is expected to cause skin and serious eye irritation. It may also cause respiratory irritation.

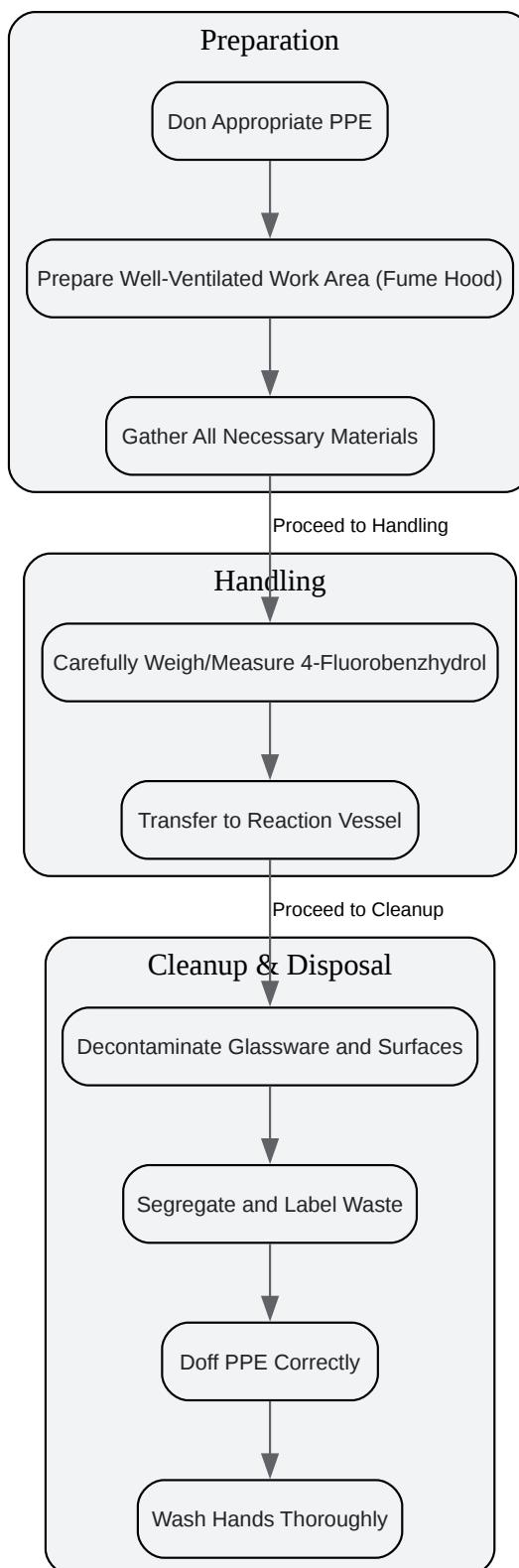
Personal Protective Equipment (PPE)

Adherence to proper PPE protocols is the first line of defense against chemical exposure. The following table summarizes the recommended PPE for handling **4-Fluorobenzhydrol**.

Protection Type	Equipment	Specification	Purpose
Eye/Face Protection	Safety Goggles	Conforming to EN 166 (EU) or NIOSH (US) standards.	Protects against splashes and dust.
Face Shield	To be worn over safety goggles.	Recommended when there is a significant splash or explosion risk.	
Skin Protection	Gloves	Chemical-impermeable gloves (e.g., nitrile).	Prevents skin contact. Gloves must be inspected before use and changed immediately if contaminated.
Lab Coat/Protective Clothing	Fire/flame resistant and impervious clothing.	Protects skin and personal clothing from contamination.	
Respiratory Protection	Dust Respirator/Full-face Respirator	MSHA/NIOSH approved.	Required when engineering controls are insufficient, if exposure limits are exceeded, or if dust is generated. A full-face respirator is recommended in such cases.

Operational Plan: Safe Handling Workflow

A standardized workflow is critical for minimizing risks associated with handling **4-Fluorobenzhydrol**.

[Click to download full resolution via product page](#)**Caption:** Standard operational workflow for handling **4-Fluorobenzhydrol**.

Spill and Disposal Plan

Immediate and appropriate response to spills is crucial to prevent exposure and environmental contamination.

Spill Response:

- **Evacuate and Ventilate:** Evacuate non-essential personnel from the spill area and ensure adequate ventilation.
- **Wear Appropriate PPE:** At a minimum, wear the PPE outlined in the table above.
- **Contain the Spill:** Prevent further leakage or spreading if it is safe to do so. Avoid generating dust.
- **Collect the Material:** Carefully sweep or scoop the spilled solid into a suitable, closed container for disposal.
- **Decontaminate the Area:** Clean the spill area thoroughly.
- **Dispose of Waste:** All contaminated materials, including PPE, should be placed in a sealed container for proper disposal.

Disposal Plan:

- **Chemical Waste:** Dispose of **4-Fluorobenzhydrol** and any contaminated materials as hazardous waste. Offer surplus and non-recyclable solutions to a licensed disposal company.
- **Contaminated Packaging:** Dispose of as unused product.

First Aid Measures

In the event of exposure, immediate first aid is critical.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Consult a physician.

Emergency Contact: In all cases of exposure, seek immediate medical attention and provide the Safety Data Sheet to the attending physician.

- To cite this document: BenchChem. [Personal protective equipment for handling 4-Fluorobenzhydrol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b154427#personal-protective-equipment-for-handling-4-fluorobenzhydrol>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com